

A Technical Guide to 4-Phenoxyphenyl Isocyanate (CAS 59377-19-4)

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Compound of Interest

Compound Name: *4-Phenoxyphenyl isocyanate*

Cat. No.: B1349322

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Phenoxyphenyl isocyanate, identified by CAS number 59377-19-4, is an aromatic isocyanate with significant utility in organic synthesis and materials science.^[1] Structurally, it features a highly reactive isocyanate group (-N=C=O) attached to a diphenyl ether backbone. This functional group makes it an important precursor for a variety of chemical transformations, particularly in the formation of urethanes, ureas, and other carbamoyl derivatives. Its classification as an organic building block and a bulk drug intermediate underscores its role in the development of complex molecules and functional materials.^{[2][3]} The reactivity of the isocyanate moiety allows for covalent modification of biomolecules, making it a compound of interest for bioconjugation, drug delivery systems, and the synthesis of novel therapeutic agents.^[4]

Physicochemical and Spectroscopic Data

The fundamental properties of **4-Phenoxyphenyl isocyanate** are summarized below. This data is critical for its handling, reaction setup, and characterization.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₉ NO ₂	[1][2][5][6]
Molecular Weight	211.22 g/mol	[1][2][5][7]
Physical Appearance	Clear colorless to slightly yellow liquid	[8][9]
Density	1.169 g/mL at 25 °C	[7][8]
Boiling Point	169-170 °C at 3 mmHg	[3][7][8]
Flash Point	>110 °C (>230 °F)	[7][8]
Refractive Index	1.595 at 20 °C	[7]
Purity	Typically ≥98%	[2][10]
SMILES	O=C=NC1=CC=C(OC2=CC=C(C=C2)C=C1	[8][11]
InChIKey	PNBUGOFIGAHZRW-UHFFFAOYSA-N	[3][7]

Safety and Handling

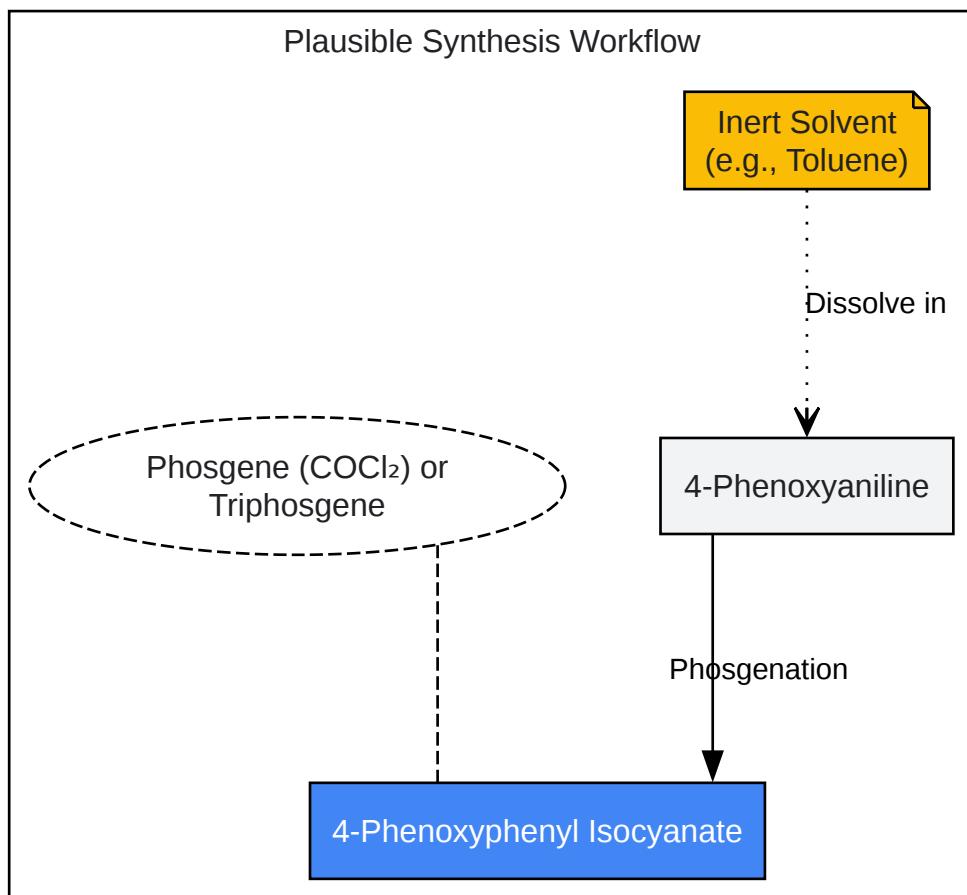
4-Phenoxyphenyl isocyanate is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.[5][12] It is sensitive to moisture and should be stored under inert gas in a refrigerator.[7][8]

Safety Information	Details	Reference(s)
Signal Word	Warning / Danger	[12]
Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled H335: May cause respiratory irritation	[1] [7] [12]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P280: Wear protective gloves/protective clothing/eye protection/face protection P302+P352: IF ON SKIN: Wash with plenty of soap and water P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1] [12]
Storage	Store in a refrigerator (+4 °C) under a dry, inert atmosphere. Moisture sensitive.	[7] [8]
Transport	UN Number: 2206 Hazard Class: 6.1 Packing Group: III	[7] [8]

Synthesis and Reactivity

Plausible Synthetic Route

Aryl isocyanates are most commonly synthesized from the corresponding primary amine. For **4-Phenoxyphenyl isocyanate**, the precursor would be 4-phenoxyaniline. The classical and industrially relevant method involves the reaction of the amine with phosgene (COCl_2) or a safer phosgene equivalent, such as triphosgene.

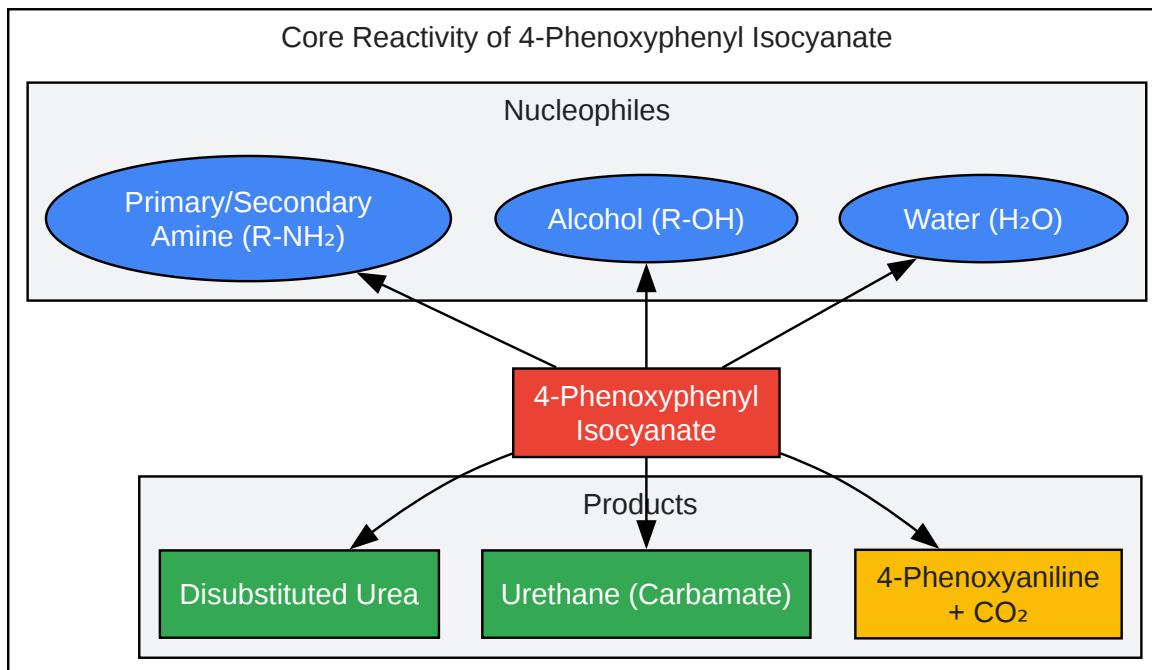


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Caption: Plausible synthesis of **4-Phenoxyphenyl isocyanate** from 4-phenoxyaniline.

Core Reactivity with Nucleophiles

The synthetic utility of **4-Phenoxyphenyl isocyanate** stems from the high electrophilicity of the central carbon atom in the isocyanate group. It readily reacts with a wide range of nucleophiles to form stable adducts, a principle central to polyurethane chemistry and bioconjugation.



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Caption: Reaction of **4-Phenoxyphenyl isocyanate** with common nucleophiles.

Applications in Research and Drug Development

The unique properties of **4-Phenoxyphenyl isocyanate** make it a valuable tool for researchers.

- **Organic Synthesis:** It serves as a key intermediate for introducing the 4-phenoxyphenylcarbamoyl moiety into molecules, which can be useful for modifying the solubility, stability, or biological activity of a parent compound.
- **Bioconjugation:** Isocyanates react with nucleophilic side chains of amino acids in proteins, such as the ϵ -amino group of lysine or the N-terminal amine.^[13] This reaction can be used to label proteins or to link small molecule drugs to antibodies or other biologics, forming bioconjugates for targeted therapies.
- **Biomaterials and Drug Delivery:** The broader class of isocyanates is fundamental to the production of polyurethanes, which are widely used in medical devices like catheters and

implants due to their biocompatibility and tunable mechanical properties.[4][14] Isocyanate-based materials are also explored for creating hydrogels and nanostructures for controlled drug release and targeted delivery systems.[4][15]

Experimental Protocols

General Protocol for Synthesis of a Disubstituted Urea

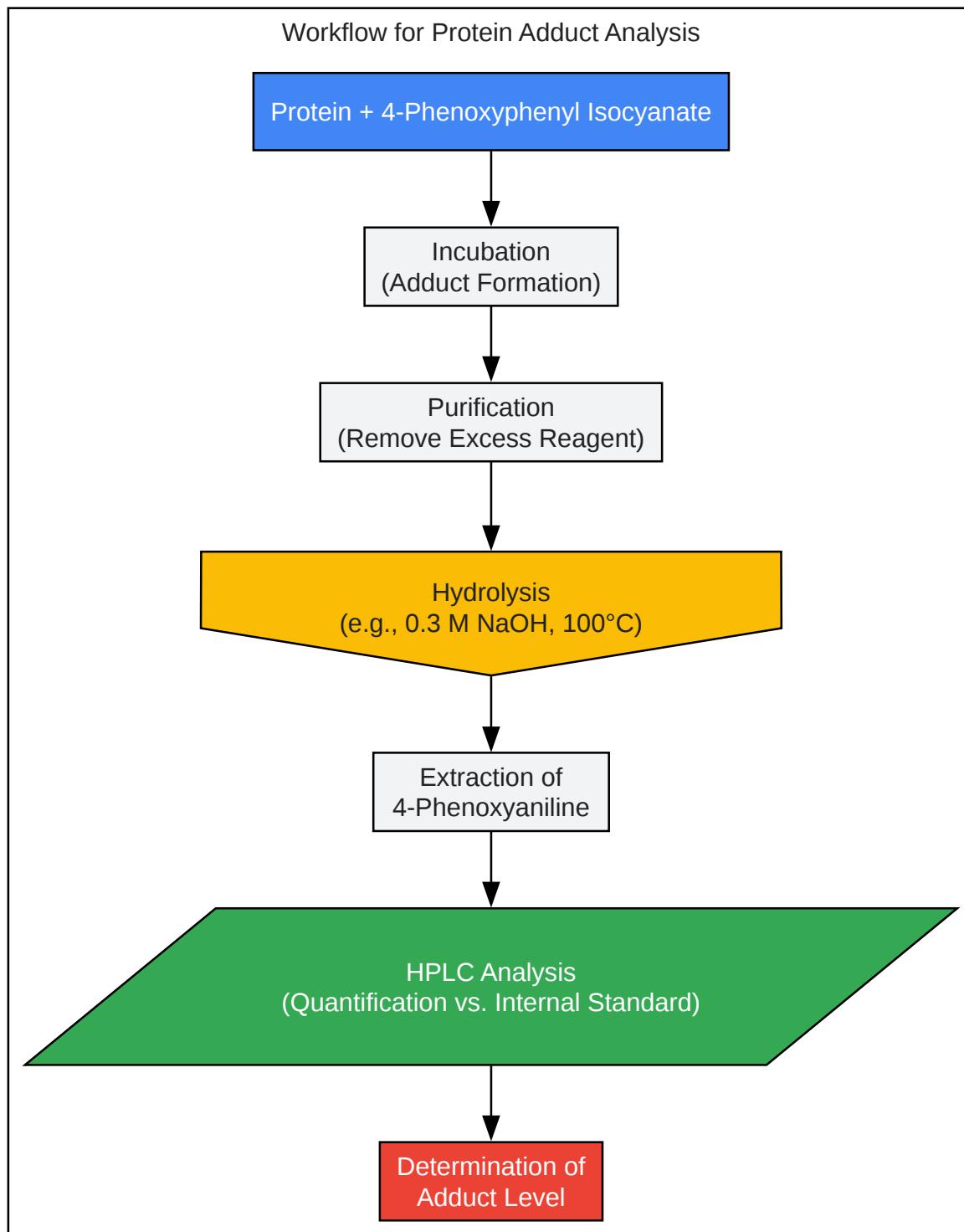
This protocol describes a general procedure for the reaction of **4-Phenoxyphenyl isocyanate** with a primary amine to form a urea derivative.

- Preparation: In a flame-dried, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the primary amine (1.0 equivalent) in an anhydrous aprotic solvent (e.g., dichloromethane or THF).
- Reaction: Cool the solution to 0 °C using an ice bath. Add **4-Phenoxyphenyl isocyanate** (1.05 equivalents) dropwise to the stirred solution.
- Monitoring: Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- Workup: If a precipitate (the urea product) forms, collect it by vacuum filtration and wash with cold solvent. If the product is soluble, concentrate the reaction mixture under reduced pressure.
- Purification: Purify the crude product by recrystallization from an appropriate solvent system (e.g., ethanol/water or ethyl acetate/hexanes) or by column chromatography on silica gel.
- Characterization: Confirm the structure of the purified product using standard analytical techniques (¹H NMR, ¹³C NMR, IR spectroscopy, and mass spectrometry).

Workflow for Analysis of Protein Adducts

This experimental workflow is based on methodologies used for studying the reaction of aryl isocyanates with proteins, which is crucial for understanding their mechanism of action and for dosimetry.[13]

- Adduct Formation: Incubate the target protein (e.g., hemoglobin or albumin) with a controlled concentration of **4-Phenoxyphenyl isocyanate** in a suitable buffer (e.g., phosphate buffer, pH 7.4) for a defined period at 37 °C.
- Removal of Unreacted Isocyanate: Remove excess, unreacted isocyanate by dialysis or size-exclusion chromatography.
- Adduct Hydrolysis: To quantify the extent of modification, cleave the isocyanate adduct to release the corresponding amine (4-phenoxyaniline). Studies on similar isocyanates suggest that hydrolysis under mild basic conditions (e.g., 0.3 M NaOH at 100 °C for several hours) can be more effective than acidic hydrolysis, which may form stable hydantoin byproducts.
[\[13\]](#)
- Sample Preparation: After hydrolysis, neutralize the sample and extract the released 4-phenoxyaniline into an organic solvent (e.g., ethyl acetate). Add an internal standard for accurate quantification.
- Quantification: Analyze the extracted sample using High-Performance Liquid Chromatography (HPLC) with UV or mass spectrometric detection to quantify the amount of released 4-phenoxyaniline.
- Data Analysis: Correlate the amount of released amine to the level of protein modification.



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Caption: Experimental workflow for the analysis of protein adducts.

Conclusion

4-Phenoxyphenyl isocyanate is a versatile chemical reagent with well-defined physicochemical properties and predictable reactivity. Its utility as a synthetic building block is significant, but its true potential for the target audience lies in its application in bioconjugation and the development of advanced biomaterials. The ability of the isocyanate group to form stable, covalent bonds with biological macromolecules provides a powerful tool for creating targeted therapeutics, diagnostic agents, and functional materials for drug delivery. Proper adherence to safety protocols is essential when working with this compound to mitigate the risks associated with its handling.

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